

2-Chloro-1,3-propanediol-d5: A Comprehensive Safety and Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-1,3-propanediol-d5

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This technical guide provides a detailed overview of the safety, handling, and toxicological profile of **2-Chloro-1,3-propanediol-d5**. The information is compiled from various safety data sheets and toxicological assessments to ensure a comprehensive resource for laboratory and research applications.

Core Safety and Handling

2-Chloro-1,3-propanediol-d5 is a deuterated stable isotope-labeled metabolite of Dichloropropanols.[1] While specific toxicity data for the deuterated compound is limited, the safety profile is based on its non-deuterated counterpart, 2-Chloro-1,3-propanediol, and its isomers. The primary hazards associated with this class of compounds include potential skin irritation and other health risks upon exposure.[2]

Storage and Handling Precautions:

- Store in a cool, dry, and well-ventilated area.[2]
- Keep the container tightly closed to prevent moisture absorption, as the compound is hygroscopic.[3]
- Recommended storage is in a freezer at -20°C.[1][3]



- Handle with appropriate personal protective equipment (PPE), including gloves, and eye protection.[2]
- Avoid inhalation of any fumes, especially from heated product.[2]

Quantitative Data

The following tables summarize the key quantitative data for **2-Chloro-1,3-propanediol-d5** and its non-deuterated analog for easy comparison.

Table 1: Physical and Chemical Properties

Property	2-Chloro-1,3-propanediol- d5	anediol- 2-Chloro-1,3-propanediol (non-deuterated)	
Molecular Formula	C ₃ H ₂ D ₅ ClO ₂ [1]	C ₃ H ₇ ClO ₂ [4]	
Molecular Weight	115.57 g/mol [1][3]	110.54 g/mol [4]	
CAS Number	1216764-05-4[3]	497-04-1[4]	
Appearance	Liquid[1]	Colorless to pale yellow liquid[5]	
Purity	>95% to >99%[2][3]	Not specified in general SDS	
Solubility	Soluble in water.[5]	Soluble in water.[5]	
Storage Temperature	-20°C (Freezer)[1][3]	Refrigerator[5]	

Table 2: Toxicological Data (for non-deuterated analogs)



Toxicity Metric	Value	Species	Route of Exposure	Reference
LD50 (Oral)	110–400 mg/kg bw	Rat	Oral	[6]
LD50 (Dermal)	800 mg/kg bw	Rabbit	Dermal	[6]
LC50 (Inhalation)	125 ppm (0.66 mg/L)	Rat	Inhalation	[6]

Experimental Protocols

The toxicological data for chloropropanols are typically generated following standardized experimental protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity Testing (Based on OECD Guideline 423)

This protocol is designed to assess the short-term toxic effects of a substance when administered orally.

Methodology:

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.
- Housing: Animals are housed in individual cages under controlled environmental conditions (temperature, humidity, light cycle).
- Dose Administration: The test substance is administered orally via gavage in a stepwise procedure using fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Necropsy: A gross necropsy of all animals is performed at the end of the study.



Skin Irritation Testing (Based on OECD Guideline 404)

This protocol evaluates the potential of a substance to cause skin irritation.

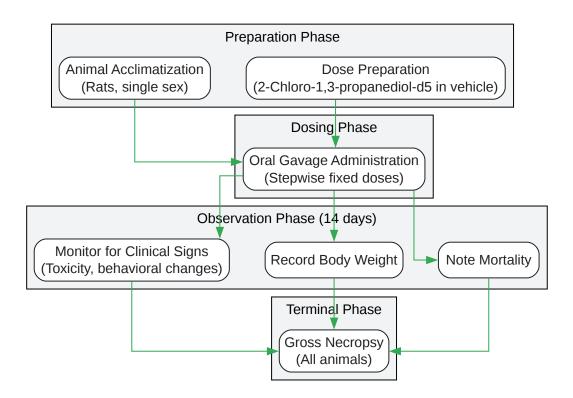
Methodology:

- Animal Selection: Healthy, young adult albino rabbits are typically used.
- Test Area Preparation: A small area of the animal's back is clipped free of fur.
- Substance Application: A defined amount of the test substance is applied to the prepared skin and covered with a gauze patch.
- Exposure: The substance is left in contact with the skin for a specified period (e.g., 4 hours).
- Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal.

Visualizations

Experimental Workflow for Acute Oral Toxicity Study





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Caption: Workflow for an acute oral toxicity study.

Potential Metabolic and Genotoxic Pathway

The genotoxicity of some chloropropanols is thought to involve metabolic activation to reactive intermediates that can interact with DNA.





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Caption: Postulated metabolic and genotoxic pathway.

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